

Advanced Application Note: Functionalization Protocols for 5-Methyl-1H-indazol-4-ol

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-4-ol

CAS No.: 1360968-74-6

Cat. No.: B1437451

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Abstract & Strategic Overview

The scaffold **5-methyl-1H-indazol-4-ol** represents a "privileged structure" in medicinal chemistry, particularly for kinase inhibitors and GPCR ligands. However, its functionalization presents a tripartite challenge:

- **Tautomeric Ambiguity:** The indazole core exists in equilibrium between

and

forms.[\[1\]](#)
- **Chemoselectivity:** Competition between the phenolic hydroxyl (C4-OH) and the pyrazole nitrogen (N1-H).
- **Steric Hindrance:** The C5-methyl group exerts significant ortho-steric strain on the C4-hydroxyl, retarding standard

trajectories.

This guide provides validated protocols to navigate these challenges, utilizing pKa-driven strategies to achieve high chemoselectivity.

The Reactivity Landscape

The core principle of these protocols relies on the acidity difference between the two nucleophilic sites:

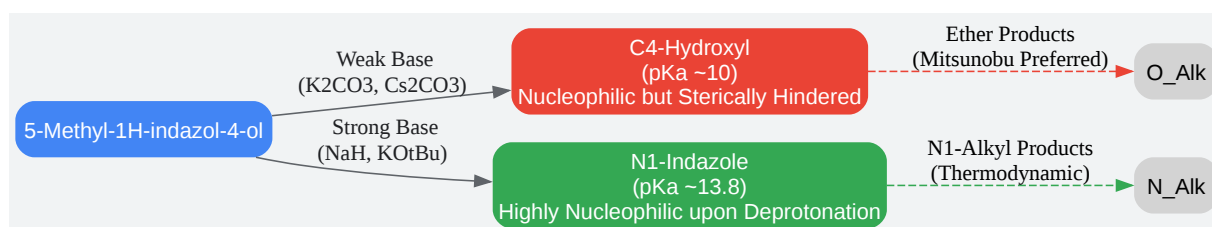
- C4-Phenolic OH: pKa

9.5 – 10.5 (More acidic)

- N1-Indazole NH: pKa

13.8 (Less acidic)

By manipulating base strength and solvent polarity, we can selectively activate the oxygen or the nitrogen.



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Figure 1: Chemoselectivity map driven by pKa differences and steric constraints.

Protocol A: Chemoselective O-Alkylation (The "Shielding" Approach)

Objective: Functionalize the C4-OH while leaving the N1-H intact. Challenge: The C5-methyl group blocks the trajectory for standard alkyl halides. Solution: The Mitsunobu Reaction is the gold standard here. It activates the oxygen directly, pulling it away from the steric bulk, and

operates under neutral conditions where the N1-H (pKa ~13.8) remains protonated and unreactive.

Materials

- Substrate: **5-Methyl-1H-indazol-4-ol** (1.0 equiv)
- Alcohol (R-OH): 1.2 – 1.5 equiv (Primary alcohols preferred)
- Phosphine: Triphenylphosphine () or Polymer-supported (1.5 equiv)
- Azodicarboxylate: DIAD (Diisopropyl azodicarboxylate) (1.5 equiv)
- Solvent: Anhydrous THF (0.1 M concentration)

Step-by-Step Methodology

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve **5-Methyl-1H-indazol-4-ol** (1.0 eq), the target alcohol (R-OH, 1.2 eq), and (1.5 eq) in anhydrous THF.
- Cooling: Cool the mixture to 0°C using an ice bath. Critical: Lower temperature prevents azodicarboxylate decomposition and side reactions.
- Addition: Add DIAD (1.5 eq) dropwise over 20 minutes. The solution will turn yellow/orange.
- Reaction: Allow the reaction to warm to room temperature (25°C) and stir for 12–18 hours.
 - Expert Note: Due to the C5-methyl steric hindrance, reaction times are longer than typical phenol ethers. If conversion is <50% at 6 hours, sonicate the mixture for 30 minutes.
- Quench & Workup: Dilute with EtOAc. Wash with sat. (removes hydrazine byproducts) and Brine. Dry over

[2]

- Purification: Flash chromatography (Hexane/EtOAc).
 - Validation: The product should show the disappearance of the broad phenolic OH signal (~9.8 ppm) in NMR, while the Indazole NH (~13.0 ppm) remains.

Protocol B: Regioselective N-Alkylation (N1-Targeted)

Objective: Alkylate the N1 position. Challenge: Preventing N2 alkylation and O-alkylation.

Solution: Use a strong base (

) in a polar aprotic solvent (

or

). The sodium salt of the indazole forms a tight ion pair. At elevated temperatures or thermodynamic equilibrium, the steric hindrance at N2 (proximity to the benzene ring fusion) and electronic stability favor N1-alkylation.

Materials

- Substrate: **5-Methyl-1H-indazol-4-ol** (1.0 equiv)
- Base: Sodium Hydride (60% dispersion in oil, 2.2 equiv)
 - Note: 2.2 equiv is required because the OH will also be deprotonated, effectively protecting it as the phenoxide anion.
- Electrophile: Alkyl Halide (R-X, 1.1 equiv)
- Solvent: Anhydrous DMF or THF.

Step-by-Step Methodology

- Deprotonation: Suspend NaH (2.2 eq) in anhydrous DMF at 0°C. Add the substrate solution dropwise.

- Observation: Evolution of gas. The solution will turn dark (phenoxide/indazolidine dianion formation).
- Equilibration: Stir at 0°C for 30 mins, then warm to RT for 30 mins. This ensures complete dianion formation.
- Addition: Cool back to 0°C. Add the Alkyl Halide (1.1 eq) slowly.
 - Mechanistic Insight: The phenoxide is sterically hindered by the C5-methyl and is less nucleophilic toward soft electrophiles than the N1-anion. The N1 position is the most nucleophilic and accessible site in the dianion.
- Reaction: Stir at RT for 4-6 hours.
- Quench: Carefully add water (exothermic). Adjust pH to ~6 with 1M HCl to reprotonate the phenoxide (returning the OH group).
- Extraction: Extract with EtOAc. The product is the 1-alkyl-5-methyl-1H-indazol-4-ol.

Analytical Validation & Troubleshooting

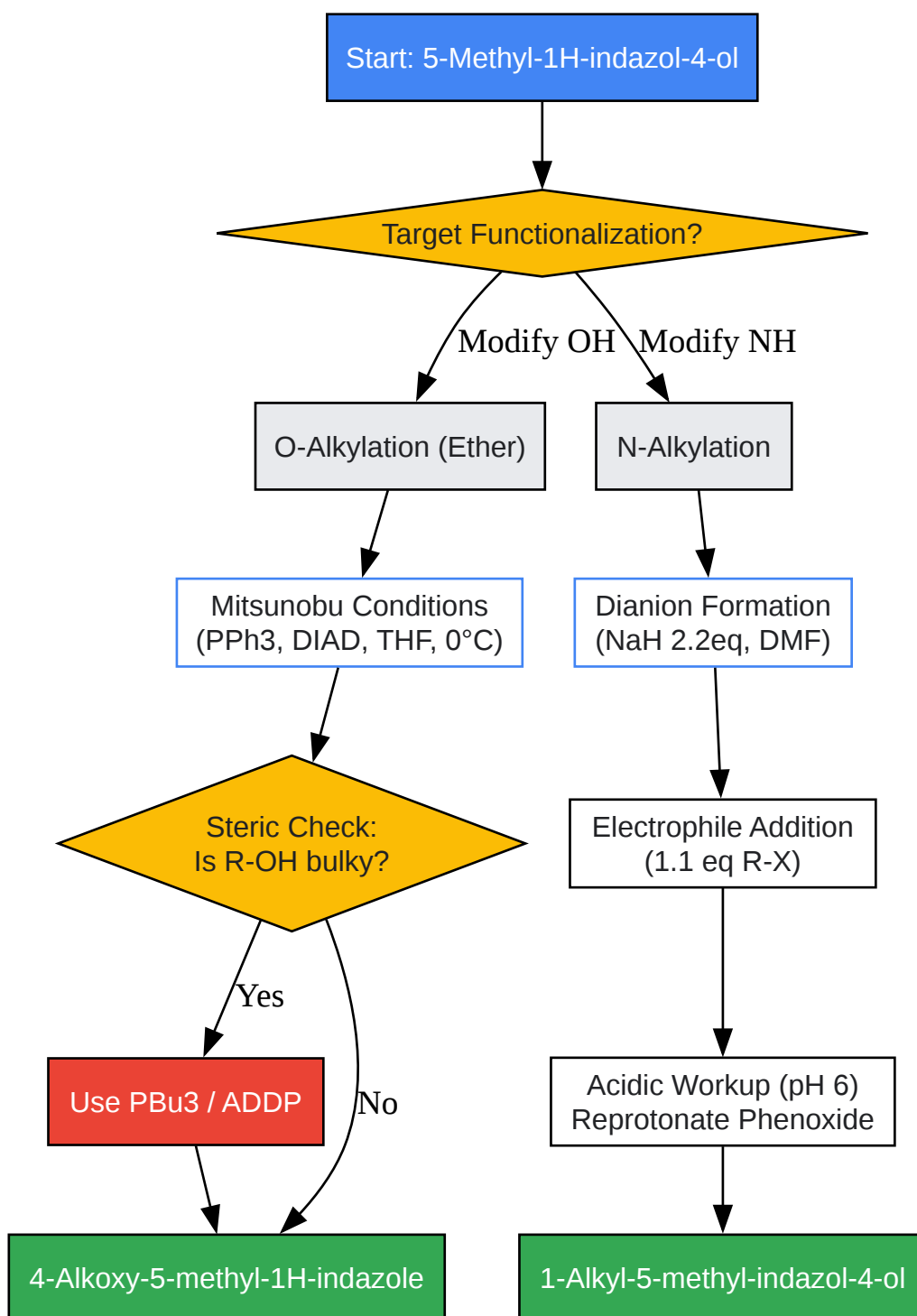
Data Summary Table

Parameter	C4-O-Alkylation (Protocol A)	N1-Alkylation (Protocol B)
Primary Reagent	DIAD /	NaH (2.2 eq)
Key Intermediate	Oxy-phosphonium salt	Dianion (N- / O-)
Selectivity Driver	pKa (NH is too basic for Mitsunobu)	Sterics (C5-Me blocks O; N2 hindered)
Diagnostic NMR	Loss of OH (~9.8ppm), NH intact	Loss of NH (~13ppm), OH intact
Typical Yield	65 - 85%	55 - 75%

Troubleshooting Guide

- Problem: Low yield in O-alkylation (Protocol A).
 - Root Cause:[2][3][4][5][6][7][8][9] The C5-methyl group is blocking the approach of the bulky
-DIAD complex.
 - Fix: Switch to ADDP (1,1'-(azodicarbonyl)dipiperidine) and
(Tributylphosphine).
is less sterically demanding than
.
- Problem: Mixture of N1 and N2 isomers in Protocol B.
 - Root Cause:[2][3][4][5][6][7][8][9] Kinetic control favors N2 in some solvents.
 - Fix: Switch solvent to THF and reflux. High temperature favors the thermodynamic N1 product.

Workflow Visualization



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Figure 2: Decision tree for experimental design based on target regiochemistry.

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